

C19H26CIN7O optimizing cell permeability assays

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Compound of Interest

Compound Name: C19H26CIN7O

Cat. No.: B10986042

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Technical Support Center: Optimizing Cell Permeability Assays for **C19H26CIN7O**

Compound Identity: **C19H26CIN7O** Common Name/Class: Aminopurvalanol A Analog (Purine-based CDK Inhibitor) Target: Cyclin-Dependent Kinases (CDK1, CDK2, CDK5) Application: Cell Cycle Arrest (G2/M Phase), Oncology Research

Executive Summary

This guide addresses the specific physicochemical challenges associated with **C19H26CIN7O**, a purine-scaffold kinase inhibitor. While this compound is designed to be cell-permeable, its efficacy is frequently compromised by two factors: P-glycoprotein (P-gp/ABCB1) efflux and aqueous solubility limits in complex media. This technical resource provides troubleshooting workflows, optimized protocols, and mechanistic insights to ensure accurate permeability data.

Module 1: Troubleshooting & FAQs

Q1: Why is there a significant potency shift between my biochemical IC50 (<10 nM) and cellular IC50 (>1 µM)?

Diagnosis: This "biochemical-cellular disconnect" is likely driven by active efflux, not just passive permeability limits. Mechanism: **C19H26CIN7O** contains a purine scaffold, a known pharmacophore for P-gp (MDR1) recognition. In cell lines with high intrinsic P-gp expression (e.g., Caco-2, KB-8-5-11, or chemo-resistant tumor lines), the compound is actively pumped out of the cell before it can saturate the intracellular CDK targets. Solution:

- **Validate Efflux:** Perform a cytotoxicity assay +/- a P-gp inhibitor (e.g., Verapamil 10 μ M or Tariquidar 100 nM). If potency increases (IC50 decreases) in the presence of the inhibitor, efflux is the cause.
- **Protocol Adjustment:** For permeability assays, calculate the Efflux Ratio (ER). An ER > 2.0 indicates significant active transport.

Q2: I observe high variability and low recovery in my PAMPA or Caco-2 assays. Is the compound degrading?

Diagnosis: Low recovery is rarely due to chemical degradation (purines are stable) but rather non-specific binding (NSB) or precipitation. Mechanism: With a chloro-phenyl and isopropyl substitution, **C19H26CIN7O** is moderately lipophilic. It tends to bind to plastic surfaces (polystyrene plates) or precipitate in pH 7.4 buffer if the stock DMSO concentration is too low. Solution:

- **Material Change:** Switch to low-binding polypropylene plates for all intermediate dilution steps.
- **Solubility Limit:** Ensure the final assay concentration is below the thermodynamic solubility limit (typically < 10 μ M for this class in PBS).
- **Recovery Check:** Always quantify the compound in the donor and receiver compartments and extract the cell monolayer/membrane to account for trapped compound. Total mass balance must be >80%.

Q3: Can I use MDCK cells instead of Caco-2 for higher throughput?

Answer: Yes, but with caveats. Technical Insight: MDCK-MDR1 (transfected) cells form tight junctions faster (3-4 days) than Caco-2 (21 days). However, they overexpress P-gp to non-physiological levels. Recommendation: Use MDCK-MDR1 for ranking compounds (Yes/No substrate).[1] Use Caco-2 for predicting human intestinal absorption values, as Caco-2 expresses a more physiological mix of transporters (including BCRP/ABCG2, which may also transport purine analogs).

Module 2: Optimized Experimental Protocols

Protocol A: Bidirectional Transport Assay (Caco-2/MDCK)

Objective: Determine Efflux Ratio (ER) to confirm active transport.

1. Preparation:

- Cell Culture: Seed Caco-2 cells on Transwell® inserts (0.4 µm pore size). Culture for 21 days to form a polarized monolayer (TEER > 300 Ω·cm²).[2][3]
- Buffer: HBSS with 10 mM HEPES, pH 7.4.
- Compound: Prepare 5 µM **C19H26CIN7O** in HBSS (Final DMSO < 0.5%).

2. Execution:

- A-to-B (Apical to Basolateral): Add compound to the Apical chamber. Sample from Basolateral.
- B-to-A (Basolateral to Apical): Add compound to the Basolateral chamber. Sample from Apical.
- Inhibition Control: Repeat both directions in the presence of 10 µM Verapamil (P-gp inhibitor).

3. Calculation:

4. Interpretation:

- $ER < 2$: Passive diffusion dominates.
- $ER > 2$: Active efflux substrate.
- $ER + \text{Inhibitor} \approx 1$: Confirms P-gp mediated efflux.

Protocol B: High-Sensitivity Solubility/NSB Check

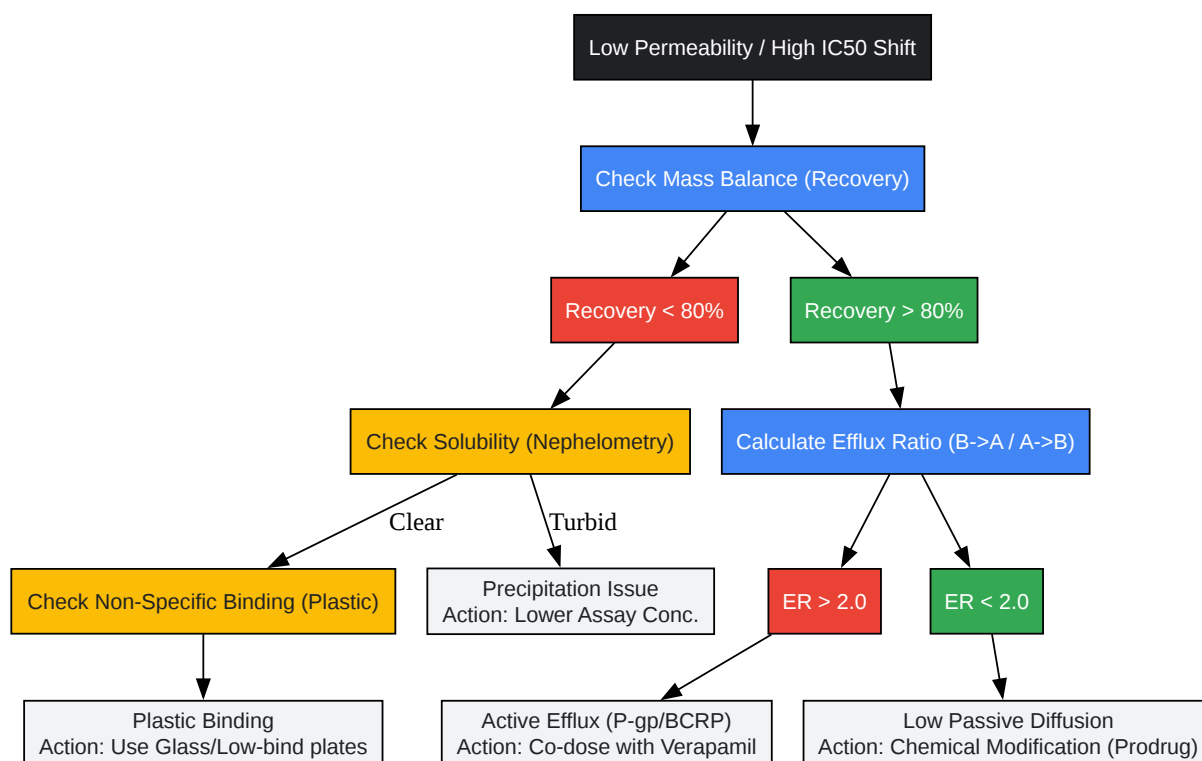
Objective: Prevent false negatives due to precipitation.

- Prepare **C19H26CIN7O** at 1, 5, 10, and 50 μM in assay buffer (PBS/HBSS).
- Incubate at 37°C for 2 hours (mimicking assay duration).
- Centrifuge at 15,000 x g for 10 mins to pellet micro-precipitates.
- Analyze supernatant via LC-MS/MS.
- Pass Criteria: Concentration in supernatant must be >90% of nominal concentration.

Module 3: Data Visualization & Logic

Figure 1: Permeability Troubleshooting Decision Tree

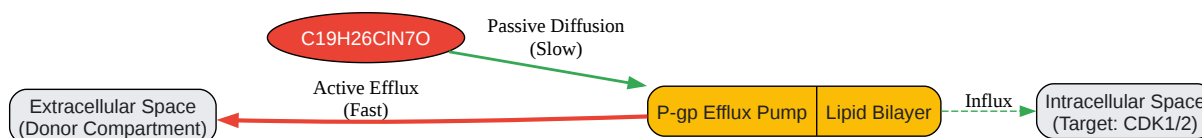
Caption: Logical workflow to diagnose low permeability or recovery issues for **C19H26CIN7O**.



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Figure 2: C19H26CIN7O Transport Mechanisms

Caption: Schematic of **C19H26CIN7O** interaction with P-gp (MDR1) efflux pumps in the lipid bilayer.



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Module 4: Data Interpretation Tables

Table 1: Efflux Ratio (ER) Interpretation for **C19H26ClN7O**

Efflux Ratio (ER)	Classification	Biological Implication	Recommended Action
< 1.0	Absorptive Transport	Active uptake (rare for this class) or high passive permeability.	Proceed to in vivo PK.
1.0 – 2.0	Passive Diffusion	Compound crosses membrane freely; little transporter interference.	Ideal profile.
> 2.0	Efflux Substrate	P-gp or BCRP is actively pumping compound out.	Test with inhibitors (Verapamil/Ko143).
> 10.0	Strong Substrate	Bioavailability will be very low; BBB penetration unlikely.	Lead optimization required.

Table 2: Assay Validation Criteria

Parameter	Acceptance Criteria	Troubleshooting Failure
Mass Balance (Recovery)	> 80%	Check solubility limits; switch to glass vials.
Lucifer Yellow (LY) Papp	$< 1.0 \times 10^{-6}$ cm/s	Monolayer integrity compromised. Check TEER values.
TEER (Caco-2)	$> 300 \Omega \cdot \text{cm}^2$	Cell culture issue; ensure 21-day differentiation.
Replicate CV%	< 20%	Pipetting error or non-homogeneous suspension (precipitation).

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